

An In-depth Technical Guide to the Chemical Properties of MK2-IN-3

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Compound of Interest

Compound Name: MK2-IN-3
CAS No.: 724711-21-1
Cat. No.: B15605962

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and biological properties of **MK2-IN-3**, a potent and selective inhibitor of Mitogen-activated protein kinase-activated protein kinase 2 (MK2). The information is intended to support research and development efforts in fields such as inflammation, immunology, and oncology.

Core Chemical Properties

MK2-IN-3, also known as 2-(2-(quinolin-3-yl)pyridin-4-yl)-1,5,6,7-tetrahydropyrrolo[3,2-c]pyridin-4-one, is a cell-permeable, ATP-competitive inhibitor of MK2.^[1] Its core chemical and physical properties are summarized below.

Property	Value
Molecular Formula	C ₂₁ H ₁₆ N ₄ O
Molecular Weight	340.38 g/mol
CAS Number	724711-21-1
Appearance	Solid powder
Purity	Typically ≥97%
Solubility	Soluble in DMSO

Mechanism of Action and Biological Activity

MK2-IN-3 functions as a highly selective, ATP-competitive inhibitor of MK2 (MAPKAPK2).[2] MK2 is a serine/threonine kinase that is a key downstream substrate of p38 MAPK. The p38/MK2 signaling pathway is activated by cellular stresses such as inflammatory cytokines, UV irradiation, and osmotic shock, and it plays a crucial role in regulating the production of pro-inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF-α).

By inhibiting MK2, **MK2-IN-3** effectively reduces the production of TNF-α in cellular models, such as in lipopolysaccharide (LPS)-stimulated U937 human monocytic cells. This makes it a valuable tool for studying the roles of the p38/MK2 pathway in inflammatory diseases and a potential starting point for the development of novel anti-inflammatory therapeutics.

In Vitro Potency and Selectivity

The inhibitory activity of **MK2-IN-3** has been quantified against MK2 and a panel of other kinases to determine its potency and selectivity.

Kinase	IC ₅₀ (nM)
MK2 (MAPKAP-K2)	8.5
MK3 (MAPKAP-K3)	210
MK5 (PRAK)	81
ERK2	3440
MNK1	5700
p38α	>100,000
MSK1	>200,000
MSK2	>200,000
CDK2	>200,000
JNK2	>200,000
IKK2	>200,000

Data compiled from multiple sources.[3]

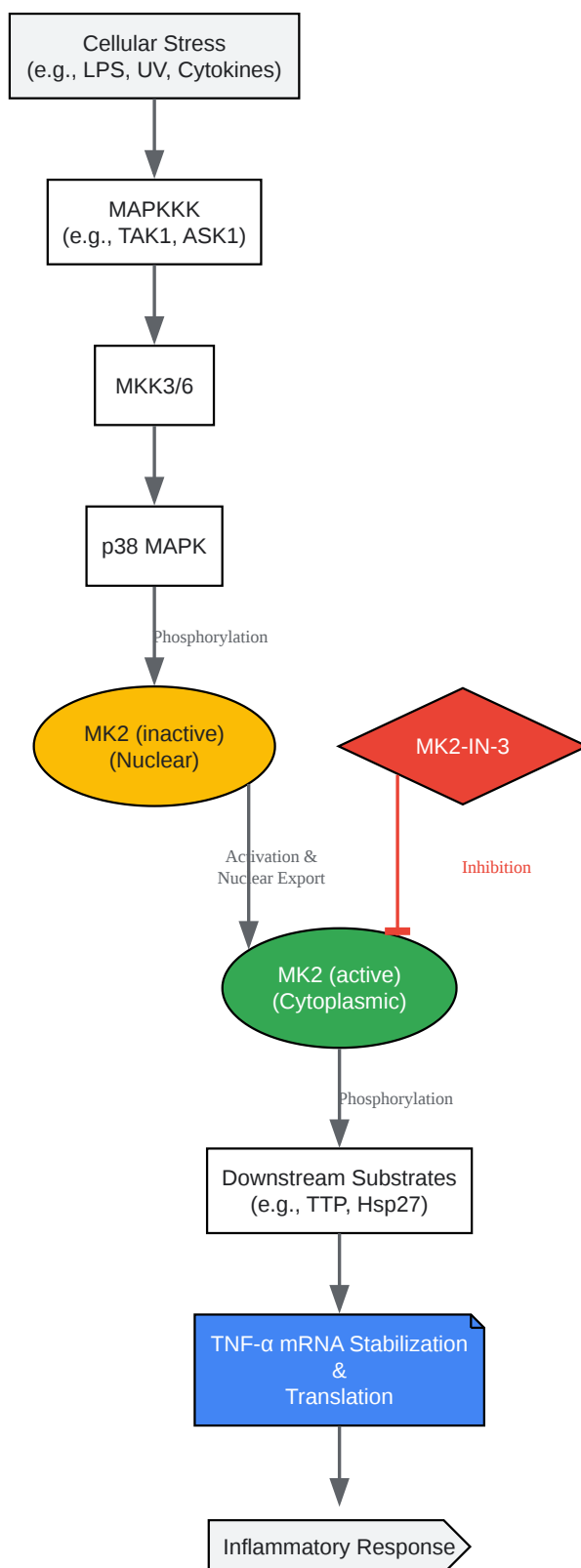
Cellular Activity

Cell Line	Assay	IC ₅₀ (μM)
U937	TNF-α production	4.4

This demonstrates the ability of **MK2-IN-3** to inhibit the downstream effects of MK2 activation in a cellular context.[3]

Signaling Pathway

The following diagram illustrates the p38/MK2 signaling pathway and the point of inhibition by **MK2-IN-3**.



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Caption: The p38/MK2 signaling cascade and inhibition by **MK2-IN-3**.

Experimental Protocols

Detailed methodologies for key experiments are provided below. These are representative protocols based on standard laboratory practices.

In Vitro MK2 Kinase Inhibition Assay

This protocol describes a method to determine the IC_{50} of **MK2-IN-3** against purified MK2 enzyme.

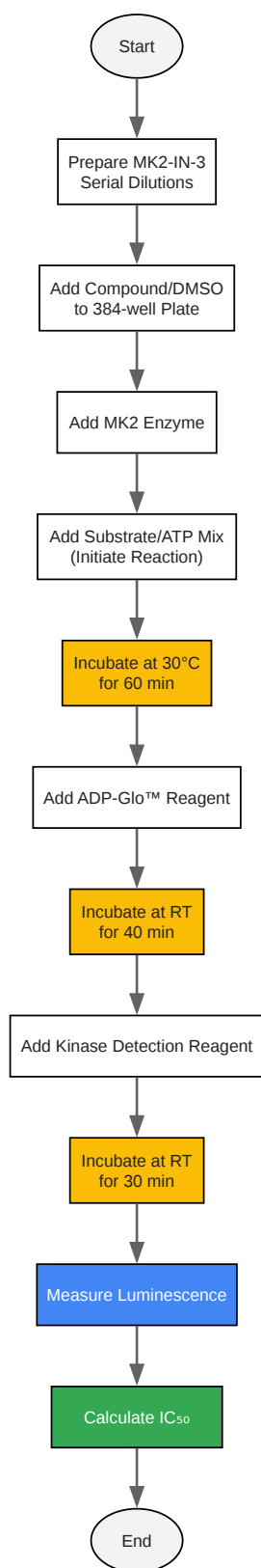
Materials:

- Recombinant human MK2 enzyme
- MK2 substrate peptide (e.g., a peptide derived from Hsp27)
- ATP (Adenosine triphosphate)
- Kinase assay buffer (e.g., 25 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM DTT)
- **MK2-IN-3**
- DMSO (Dimethyl sulfoxide)
- 384-well plates
- ADP-Glo™ Kinase Assay kit (or similar detection system)
- Plate reader capable of luminescence detection

Procedure:

- Compound Preparation: Prepare a 10 mM stock solution of **MK2-IN-3** in DMSO. Perform serial dilutions in DMSO to create a range of concentrations (e.g., from 100 μM to 1 nM).
- Reaction Setup:
 - Add 1 μL of the diluted **MK2-IN-3** or DMSO (for control wells) to the wells of a 384-well plate.

- Add 2 μ L of a solution containing the MK2 enzyme in kinase assay buffer.
- Add 2 μ L of a solution containing the MK2 substrate peptide and ATP in kinase assay buffer to initiate the reaction. The final ATP concentration should be at or near its K_m for MK2.
- Incubation: Incubate the plate at 30°C for 60 minutes.
- Detection:
 - Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature.
 - Add 10 μ L of Kinase Detection Reagent to each well to convert the generated ADP to ATP and then to a luminescent signal. Incubate for 30 minutes at room temperature.
- Data Acquisition: Measure the luminescence of each well using a plate reader.
- Data Analysis: Calculate the percent inhibition for each concentration of **MK2-IN-3** relative to the DMSO control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.



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Caption: Workflow for the in vitro MK2 kinase inhibition assay.

Cellular TNF- α Production Assay

This protocol outlines a method to measure the effect of **MK2-IN-3** on TNF- α production in U937 cells using an Enzyme-Linked Immunosorbent Assay (ELISA).

Materials:

- U937 human monocytic cell line
- RPMI-1640 medium supplemented with 10% FBS
- Phorbol 12-myristate 13-acetate (PMA) for cell differentiation (optional)
- Lipopolysaccharide (LPS)
- **MK2-IN-3**
- DMSO
- 96-well cell culture plates
- Human TNF- α ELISA kit
- Microplate reader capable of absorbance measurement at 450 nm

Procedure:

- Cell Culture and Plating:
 - Culture U937 cells in RPMI-1640 medium with 10% FBS.
 - (Optional) Differentiate cells by treating with PMA (e.g., 10-100 ng/mL) for 24-48 hours to induce a macrophage-like phenotype.
 - Plate the cells in 96-well plates at a density of approximately $1-2 \times 10^5$ cells per well and allow them to adhere if differentiated.
- Compound Treatment:

- Prepare serial dilutions of **MK2-IN-3** in cell culture medium.
- Pre-treat the cells with the diluted **MK2-IN-3** or DMSO (vehicle control) for 1-2 hours.
- Stimulation:
 - Stimulate the cells with LPS (e.g., 1 µg/mL) to induce TNF-α production.
 - Incubate the plates for 4-6 hours at 37°C in a CO₂ incubator.
- Sample Collection:
 - Centrifuge the plates to pellet the cells.
 - Carefully collect the cell culture supernatant for TNF-α measurement.
- ELISA Protocol:
 - Perform the human TNF-α ELISA according to the manufacturer's instructions. This typically involves:
 - Adding standards and samples to the antibody-coated plate.
 - Incubating with a detection antibody.
 - Incubating with a streptavidin-HRP conjugate.
 - Adding a substrate solution (e.g., TMB) and stopping the reaction.
- Data Acquisition: Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve using the TNF-α standards provided in the ELISA kit.
 - Calculate the concentration of TNF-α in each sample from the standard curve.
 - Determine the percent inhibition of TNF-α production for each concentration of **MK2-IN-3** and calculate the IC₅₀ value.

Synthesis

A detailed, step-by-step synthesis protocol for **MK2-IN-3** is not publicly available. However, the synthesis of this class of pyrrolopyridine inhibitors is described in the scientific literature. The general approach involves the construction of the core pyrrolopyridine scaffold followed by the coupling of the quinoline and pyridine moieties.

Conclusion

MK2-IN-3 is a valuable research tool for investigating the p38/MK2 signaling pathway. Its high potency and selectivity for MK2 make it suitable for a range of in vitro and cellular assays to probe the biological functions of this kinase in inflammation and other disease processes. The data and protocols presented in this guide are intended to facilitate further research and drug discovery efforts targeting the MK2 pathway.

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